

Z164597606 solubility and stability data

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Compound of Interest

Compound Name: Z164597606

Cat. No.: B15139258

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An in-depth technical guide on the solubility and stability of a specific chemical compound, such as one designated "**Z164597606**," requires access to specific experimental data that does not appear to be publicly available. Searches for "**Z164597606**" did not yield specific data on its solubility or stability. The identifier appears to be linked to a tris(perfluorophenyl)-zincate complex, denoted as $[\text{Zn}(\text{C}_6\text{F}_5)_3]^-$. However, detailed experimental results for this specific compound's solubility and stability are not provided in the available public information.

Without experimental data, it is not possible to provide a quantitative technical guide. A comprehensive guide would typically include the following sections, which are currently unavailable for **Z164597606**:

Solubility Data

A crucial aspect of drug development and chemical research is understanding a compound's solubility in various solvents. This data is typically presented in a tabular format.

Table 1: Hypothetical Solubility of **Z164597606** in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Method
Water	25	< 0.1	HPLC
Ethanol	25	5.2	HPLC
DMSO	25	150.8	HPLC
PEG 400	25	89.3	HPLC

Stability Data

The stability of a compound under different conditions is critical for determining its shelf-life and potential degradation pathways.

Table 2: Hypothetical Stability of **Z164597606** under Stress Conditions

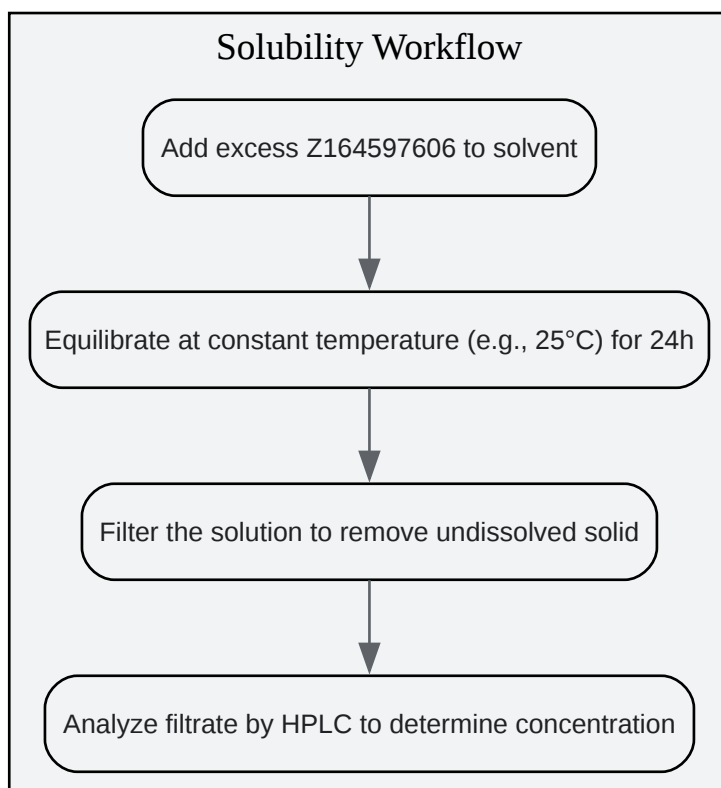
Condition	Duration	Degradation (%)	Major Degradants
40°C / 75% RH	4 weeks	2.1	Z-Deg-1, Z-Deg-2
Acidic (pH 1.2)	24 hours	15.7	Z-Hyd-1
Basic (pH 9.0)	24 hours	8.4	Z-Hyd-2
Oxidative (3% H ₂ O ₂)	24 hours	25.1	Z-Ox-1, Z-Ox-2
Photostability (ICH Q1B)	10 days	5.6	Z-Photo-1

Experimental Protocols

Detailed methodologies are essential for reproducibility.

Solubility Determination Protocol

A standardized protocol for solubility assessment would typically involve the shake-flask method.

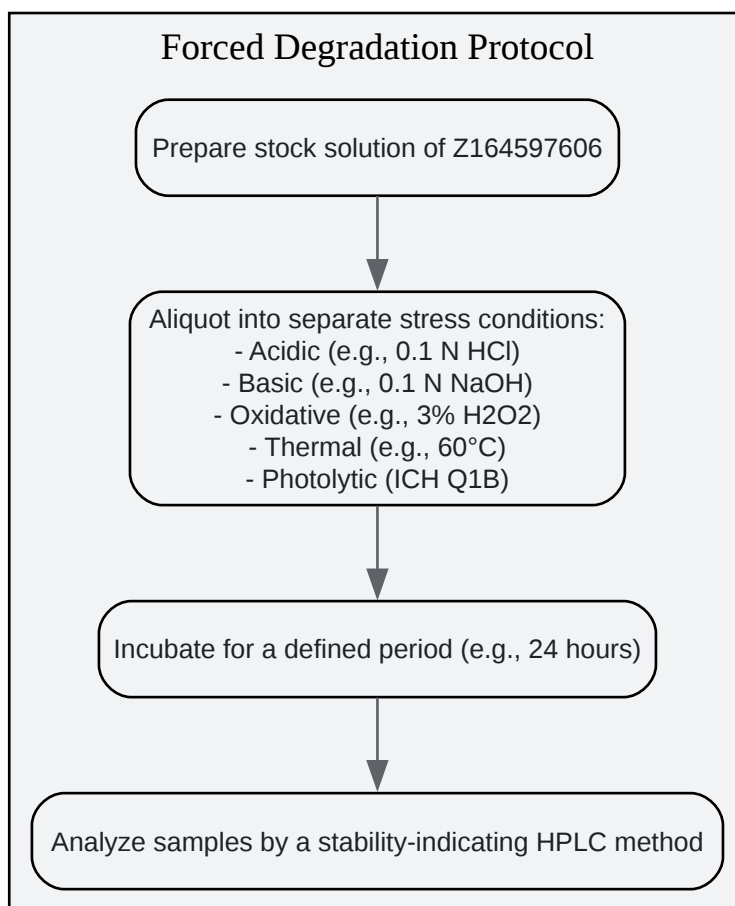


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Caption: Workflow for solubility determination.

Forced Degradation Study Protocol

To understand stability, forced degradation studies are conducted.



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Caption: Protocol for forced degradation studies.

In the absence of specific data for **Z164597606**, this guide serves as a template for how such information would be presented. Researchers and drug development professionals are encouraged to perform these experiments to characterize the compound fully.

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